

Essential Safety and Logistical Information for Handling Dulcitate-13C-3

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Compound of Interest

Compound Name: Dulcitate-13C-3

Cat. No.: B12400624

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the use of **Dulcitate-13C-3**, a stable isotope-labeled sugar alcohol.

Chemical Identifier:

- Name: **Dulcitate-13C-3** (Galactitol-13C-3)
- CAS Number: 608-66-2 (unlabeled)
- Chemical Formula: $C_6H_{14}O_6$

Hazard Identification and Classification

Dulcitol, the unlabeled form of **Dulcitate-13C-3**, is not classified as a hazardous substance according to available Safety Data Sheets (SDS).^{[1][2]} However, it is crucial to handle all chemicals with appropriate laboratory practices. The stable isotope ^{13}C is not radioactive and does not pose a radiation hazard.^{[3][4]}

Potential Hazards:

- May cause mild eye irritation upon direct contact.^[2]
- Ingestion of large quantities may lead to gastrointestinal discomfort.^[2]

- Dust inhalation may cause respiratory tract irritation.^[2]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any specific experimental procedure. The following table summarizes the recommended PPE for handling **Dulcite-13C-3** in a laboratory setting.

Body Part	Recommended Protection	Specifications
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hands	Disposable nitrile or latex gloves	Inspect for tears or holes before use. Change gloves frequently and when contaminated.
Body	Laboratory coat	Should be fully buttoned.
Respiratory	Not generally required for small quantities. Use a dust mask or work in a ventilated hood if generating dust.	A NIOSH-approved respirator may be necessary for large-scale operations or if dust cannot be controlled.

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of **Dulcite-13C-3** and ensure a safe laboratory environment.

Handling:

- Avoid generating dust.^[2]
- Use in a well-ventilated area.^{[1][2]}
- Avoid contact with skin, eyes, and clothing.^[2]
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in the laboratory.[2]

Storage:

- Store in a tightly sealed container.[2]
- Keep in a cool, dry place.[1][2]
- Recommended storage temperature: 15-25°C.[1]
- Store away from strong oxidizing agents.[2]

First Aid Measures

In the event of exposure, follow these first aid procedures.

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention if irritation persists.[2][5]
Skin Contact	Remove contaminated clothing. Wash skin with soap and water. Seek medical attention if irritation develops.[2][5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Give large amounts of water. Never give anything by mouth to an unconscious person. Seek medical attention.

Disposal Plan

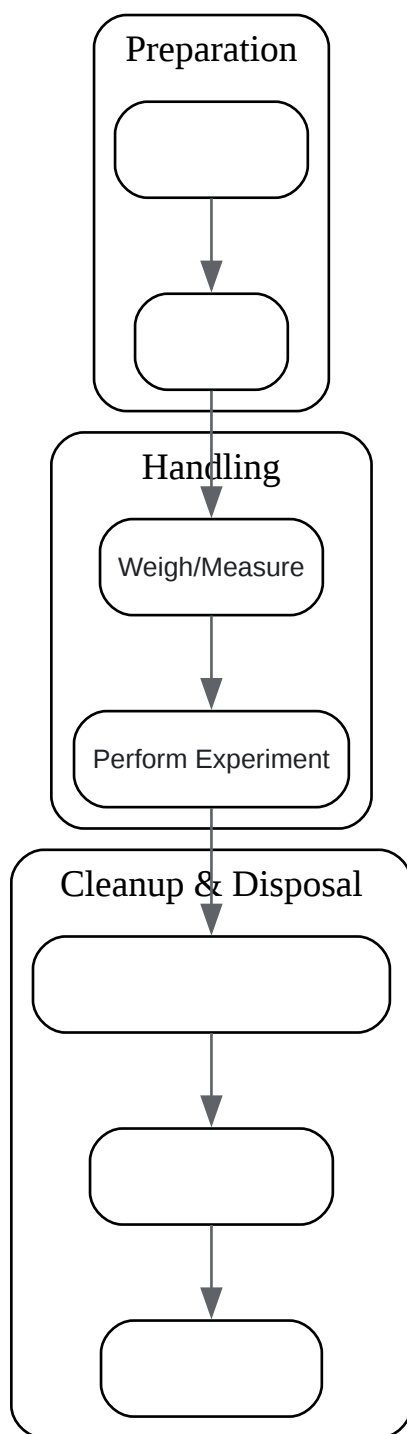
Dulcite-13C-3 is a stable isotope-labeled compound and is not radioactive.[3][4] Therefore, its disposal should be based on the chemical properties of dulcitol, which is not considered

hazardous waste.

Disposal Guidelines:

- Solid Waste: Dispose of in the regular laboratory solid waste stream, unless mixed with hazardous materials.
- Liquid Waste (Solutions): Aqueous solutions can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations. Check with your institution's environmental health and safety (EHS) office for specific guidelines.
- Contaminated Materials: Gloves, lab coats, and other materials contaminated with **Dulcite-13C-3** can be disposed of as regular laboratory waste, provided they are not contaminated with other hazardous substances.

The following diagram illustrates the workflow for the safe handling and disposal of **Dulcite-13C-3**.



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Caption: Workflow for Safe Handling and Disposal of **Dulcitate-13C-3**.

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